best practices for preparing Srpin340 stock solutions

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Compound of Interest	
Compound Name: Srpin340	
Cat. No.: B1681104	Get Quote

Srpin340 Stock Solution Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with best practices for preparing **Srpin340** stock solutions. Below you will find troubleshooting guides and frequently asked questions to ensure the successful use of **Srpin340** in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Srpin340**?

A1: The most commonly recommended solvent for preparing **Srpin340** stock solutions is Dimethyl Sulfoxide (DMSO).[1][2][3][4][5] Ethanol can also be used.[1][3][4] For in vivo experiments, a formulation of 10% DMSO in 90% (20% SBE-β-CD in saline) has been described.[2]

Q2: How do I prepare a 10 mM **Srpin340** stock solution in DMSO?

A2: To prepare a 10 mM stock solution, you can reconstitute 5 mg of **Srpin340** powder (Molecular Weight: 349.35 g/mol) in 1.43 mL of DMSO.[1][3] Always ensure the powder is fully dissolved.

Q3: What should I do if the **Srpin340** powder does not dissolve completely?

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A3: If you encounter solubility issues, you can warm the solution at 37°C for 10 minutes and/or sonicate it in an ultrasonic bath for a short period.[5] It is also crucial to use fresh, anhydrous DMSO, as moisture can negatively impact solubility.[4]

Q4: How should I store the lyophilized **Srpin340** powder and the stock solution?

A4: Lyophilized **Srpin340** should be stored at -20°C and desiccated.[1][3] Once dissolved, the stock solution should be aliquoted to avoid multiple freeze-thaw cycles and stored at -20°C or -80°C.[1][6]

Q5: What is the stability of the **Srpin340** powder and stock solution?

A5: The stability of **Srpin340** can vary by supplier, but general guidelines are provided in the table below. Lyophilized powder is generally stable for at least two years when stored correctly. [1][2][7] The stability of the stock solution in DMSO ranges from one month at -20°C to up to two years at -80°C.[1][4][6]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in stock solution upon storage	Improper storage conditions or repeated freeze-thaw cycles.	Aliquot the stock solution into smaller, single-use volumes after preparation to minimize freeze-thaw cycles.[1] Ensure storage at a constant -20°C or -80°C.
Inconsistent experimental results	Degradation of Srpin340 in the stock solution.	Use the stock solution within the recommended timeframe (e.g., within 1 month if stored at -20°C).[1][4] Prepare fresh stock solutions if degradation is suspected.
Difficulty dissolving the compound	Use of old or hydrated DMSO.	Use fresh, high-purity, anhydrous DMSO.[4] Gentle warming (37°C) or sonication can also aid dissolution.[5]

Quantitative Data Summary

Srpin340 Solubility

Solvent	Solubility	Reference
DMSO	≥ 40 mg/mL	[1][3]
DMSO	≥ 42 mg/mL (120.22 mM)	[2]
DMSO	up to 100 mM	
DMSO	100 mg/mL	
DMSO	70 mg/mL (200.37 mM)	[4]
Ethanol	25 mg/mL	[1][3]
Ethanol	70 mg/mL	[4]
1eq. HCl	up to 50 mM	
Water	Insoluble	[4]

Storage and Stability of **Srpin340**

Form	Storage Temperature	Stability	Reference
Lyophilized Powder	-20°C	24 months	[1][3]
Lyophilized Powder	-20°C	3 years	[2]
Lyophilized Powder	+4°C	Not specified	
Lyophilized Powder	-20°C	≥ 4 years	[7]
In Solvent (DMSO)	-20°C	1 month	[1][4]
In Solvent (DMSO)	-20°C	1 year	[2][6]
In Solvent (DMSO)	-80°C	2 years	[2][6]
In Solvent (DMSO)	-20°C	up to 6 months	

Experimental Protocols & Workflows

Protocol: Preparation of a 10 mM **Srpin340** Stock Solution

- Equilibrate the vial of lyophilized **Srpin340** powder to room temperature before opening.

- Using the molecular weight of **Srpin340** (349.35 g/mol), calculate the required volume of DMSO to achieve a 10 mM concentration. For 5 mg of **Srpin340**, this is approximately 1.43 mL.

- Add the calculated volume of fresh, anhydrous DMSO to the vial.

- Vortex the solution until the **Srpin340** is completely dissolved. If necessary, warm the solution briefly at 37°C or use an ultrasonic bath.

- Once dissolved, aliquot the stock solution into single-use vials to prevent contamination and degradation from repeated freeze-thaw cycles.

- Store the aliquots at -20°C or -80°C.
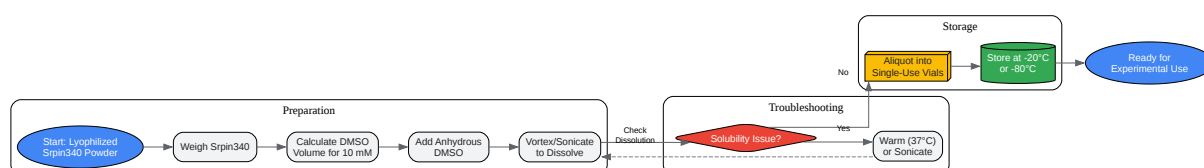
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